

Temodox CAS number and identifiers

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Compound of Interest

Compound Name: Temodox

Cat. No.: B1682016

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Temodox: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available chemical and physical data for **Temodox**. While comprehensive experimental protocols and detailed signaling pathway information are not readily available in the public domain, this document serves as a foundational resource for researchers interested in this compound.

Core Identifiers and Properties

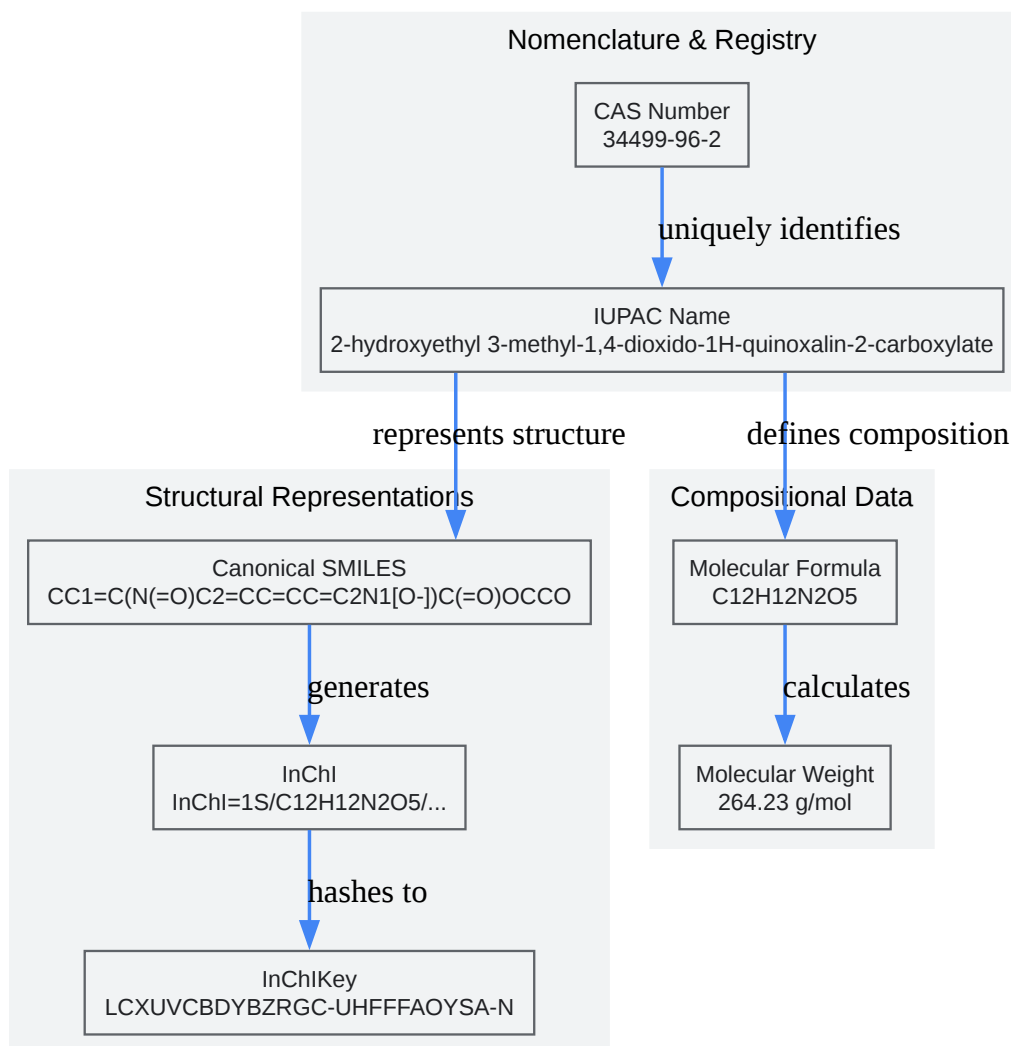
Temodox is a recognized pharmaceutical substance with a unique set of identifiers. The following table summarizes its key chemical and physical properties based on publicly available data.

Property	Value
CAS Number	34499-96-2
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₅
Molecular Weight	264.23 g/mol
IUPAC Name	2-hydroxyethyl 3-methyl-1,4-dioxido-1H-quinoxalin-2-carboxylate
InChI	InChI=1S/C12H12N2O5/c1-8-11(12(16)19-7-6-15)14(18)10-5-3-2-4-9(10)13(8)17/h2-5,15H,6-7H2,1H3
InChIKey	LCXUVCBDYBZRG-C-UHFFFAOYSA-N
Canonical SMILES	<chem>CC1=C(N(=O)C2=CC=CC=C2N1[O-])C(=O)OCCO</chem>
Synonyms	Temodox (USAN), TEMODOX [INN], CP-22,341

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the fundamental identifiers of **Temodox**.

Figure 1. Core Chemical Identifiers for Temodox

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Experimental Protocols

A comprehensive search of scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis, purification, or analysis of **Temodox** under its recognized name. While the compound is listed in various chemical inventories, specific methodologies for its preparation and handling are not readily accessible in the public domain. Researchers interested in working with this compound may need to refer to related chemical structures or develop novel synthetic routes.

Signaling Pathways and Mechanism of Action

Detailed information regarding the biological activity, mechanism of action, and associated signaling pathways of **Temodox** is not currently available in published literature. Unlike the similarly named but structurally distinct compound Tamoxifen, the biological targets and pharmacological effects of **Temodox** have not been extensively characterized or documented. Further research is required to elucidate the bioactivity and potential therapeutic applications of this molecule.

Disclaimer: This document is intended for informational purposes only and is based on data available as of the date of publication. The absence of detailed experimental and biological information should be noted by any party intending to conduct research on **Temodox**.

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